

ZD 7155 (hydrochloride) solubility and preparation

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Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B1682414

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Technical Support Center: ZD 7155 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation, and handling of ZD 7155 hydrochloride.

Frequently Asked Questions (FAQs)

Q1: What is ZD 7155 hydrochloride and what is its mechanism of action?

ZD 7155 hydrochloride is a potent and selective competitive antagonist for the angiotensin II type 1 (AT1) receptor.[1] It functions by blocking the binding of angiotensin II to the AT1 receptor, thereby inhibiting the downstream signaling pathways that lead to vasoconstriction, inflammation, and cellular growth.[2][3]

Q2: What are the recommended storage conditions for ZD 7155 hydrochloride?

For long-term stability, ZD 7155 hydrochloride powder should be stored desiccated at +4°C. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[4][5] It is advisable to prepare aqueous solutions fresh for each experiment.[4]

Q3: In which solvents is ZD 7155 hydrochloride soluble?



ZD 7155 hydrochloride has varying solubility in different solvents. Detailed solubility data is provided in the table below. For in vitro studies, DMSO is the most common solvent for preparing concentrated stock solutions. For in vivo applications, specific formulations with cosolvents are typically required.

Solubility Data

Solvent	Concentration	Conditions	Reference
Water	up to 10 mM	Gentle warming may be required.	
Water	4.17 mg/mL (8.78 mM)	Requires sonication and heating to 60°C.	[4][5]
DMSO	250 mg/mL (526.33 mM)	Sonication may be needed. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can affect solubility.	[4][5]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.08 mg/mL (4.38 mM)	Clear solution for in vivo use.	[4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.38 mM)	Clear solution for in vivo use.	[4]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.38 mM)	Clear solution for in vivo use.	[4]

Troubleshooting Guide

Q1: My ZD 7155 hydrochloride is not fully dissolving in water. What should I do?

ZD 7155 hydrochloride has limited solubility in water. To aid dissolution, gentle warming of the solution is recommended. For higher concentrations, sonication and heating to 60°C may be



necessary.[4][5] However, for most applications, preparing a concentrated stock solution in DMSO and then diluting it into your aqueous experimental medium is the preferred method.

Q2: I observed precipitation when I diluted my DMSO stock solution into my cell culture medium. How can I prevent this?

Precipitation upon dilution of a DMSO stock into an aqueous solution is a common issue with hydrophobic compounds. Here are some troubleshooting steps:

- Lower the final concentration: The simplest approach is to reduce the final concentration of ZD 7155 hydrochloride in your working solution.
- Increase the DMSO concentration (with caution): If your experimental system can tolerate it, a slightly higher final percentage of DMSO (e.g., up to 0.5%) might help maintain solubility.
 However, always perform a vehicle control to account for any effects of the solvent on your cells.
- Use a solubilizing agent: For in vivo studies, formulations containing excipients like PEG300,
 Tween-80, or SBE-β-CD can enhance solubility.[4]

Q3: Is it safe to heat the ZD 7155 hydrochloride solution to improve solubility?

Gentle warming is acceptable and can aid in dissolution, particularly in water. However, avoid aggressive or prolonged heating at high temperatures, as this could potentially degrade the compound.

Q4: How stable is ZD 7155 hydrochloride in solution?

Stock solutions in anhydrous DMSO are stable for up to one month at -20°C and up to six months at -80°C.[4][5] Aqueous working solutions are less stable and it is highly recommended to prepare them fresh on the day of the experiment.

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO (for in vitro use)



- Weigh the Compound: Accurately weigh out the required amount of ZD 7155 hydrochloride powder using a calibrated analytical balance. The molecular weight is 474.99 g/mol.
- Add Solvent: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 4.75 mg of ZD 7155 hydrochloride.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If necessary, briefly sonicate the vial in an ultrasonic water bath to ensure all the solid has dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Preparation of a Working Solution for in vivo Administration

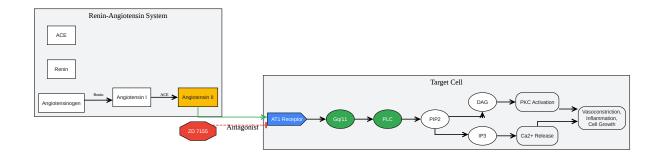
This protocol is an example for preparing a dosing solution with a final concentration of ≥ 2.08 mg/mL.[4]

- Prepare a Concentrated DMSO Stock: Prepare a stock solution of ZD 7155 hydrochloride in DMSO (e.g., 20.8 mg/mL).
- Vehicle Preparation (Example 1):
 - In a sterile tube, add 100 μL of the 20.8 mg/mL DMSO stock solution.
 - Add 400 μL of PEG300 and mix thoroughly.
 - Add 50 μL of Tween-80 and mix until the solution is homogeneous.
 - \circ Add 450 µL of saline to bring the final volume to 1 mL. Mix well.
- Vehicle Preparation (Example 2):
 - In a sterile tube, add 100 μL of the 20.8 mg/mL DMSO stock solution.
 - Add 900 μL of a 20% SBE-β-CD solution in saline. Mix thoroughly.



• Final Preparation: Ensure the final solution is clear and free of any precipitate before administration. It is recommended to prepare this working solution fresh on the day of the experiment.

Visualizations Angiotensin II Signaling Pathway and Inhibition by ZD 7155

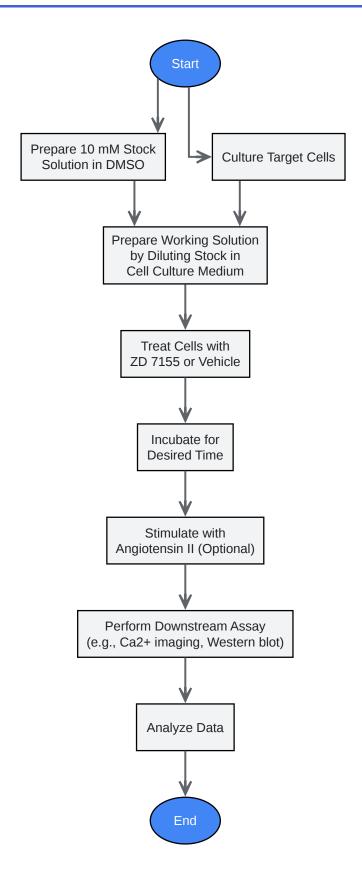


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Caption: Angiotensin II signaling via the AT1 receptor and its inhibition by ZD 7155.

Experimental Workflow for in vitro Studies





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Caption: General experimental workflow for using ZD 7155 hydrochloride in cell-based assays.



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